

A Comprehensive Technical Guide to the Thermal Properties of 2-Methyl-5-nitrophenol

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Compound of Interest

Compound Name: 2-Methyl-5-nitrophenol

Cat. No.: B1294729

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the thermal properties of **2-Methyl-5-nitrophenol** (CAS No. 5428-54-6), a key intermediate in the synthesis of various pharmaceuticals and other specialty chemicals. This document collates available data on its melting point and other thermal characteristics, outlines standard experimental protocols for their determination, and presents a logical workflow for thermal property analysis.

Core Thermal Properties

2-Methyl-5-nitrophenol is a crystalline solid at room temperature, typically appearing as a yellow to brown powder.^[1] Its thermal behavior is a critical parameter for its handling, storage, and application in synthetic chemistry.

Data Presentation

The following table summarizes the key thermal and physical properties of **2-Methyl-5-nitrophenol** based on currently available data.

Property	Value	Notes
Melting Point	111-115 °C[2][3][4][5][6]	A narrower range of 114-116 °C has also been reported.[1]
Boiling Point	180 °C[2][4][6]	At a reduced pressure of 15 mmHg.
Calculated Boiling Point	293.3 ± 28.0 °C	At standard atmospheric pressure (760 mmHg).[1]
Molecular Formula	C ₇ H ₇ NO ₃ [1]	
Molecular Weight	153.14 g/mol [1]	
Decomposition	At high temperatures, it may decompose to release toxic gases like nitrogen oxides.[1]	Specific decomposition temperature data is not readily available.

Experimental Protocols

While specific experimental data from techniques such as Differential Scanning Calorimetry (DSC) or Thermogravimetric Analysis (TGA) for **2-Methyl-5-nitrophenol** are not widely reported in publicly accessible literature, standard methodologies for determining the melting point of crystalline organic solids are well-established. The most common and accepted method is the capillary melting point determination.

Melting Point Determination via Capillary Method

This method is a standard procedure for determining the melting point of a crystalline solid.[7]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar) or a Thiele tube setup.
- Capillary tubes (sealed at one end).[2]
- Thermometer.
- Mortar and pestle.

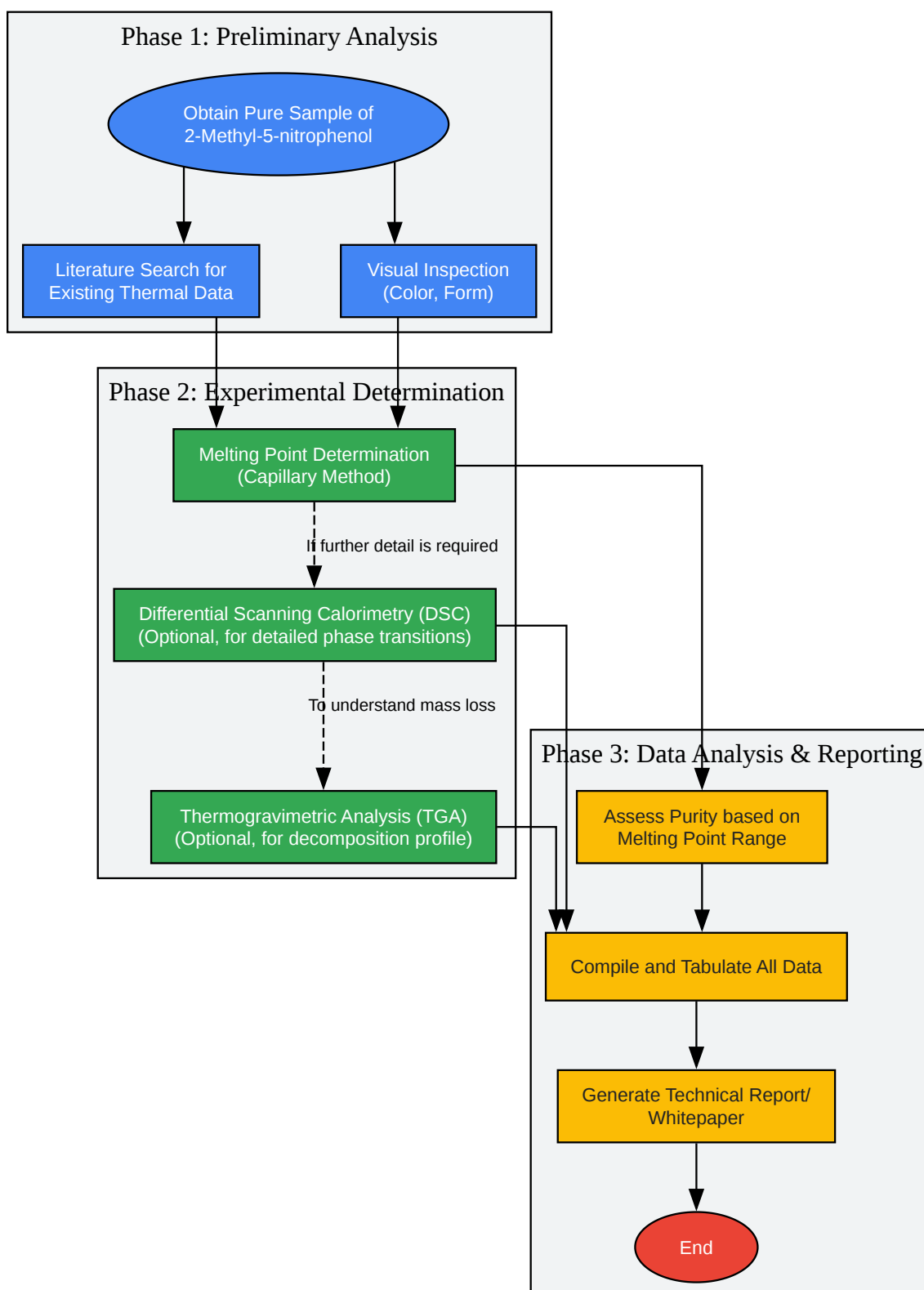
- Sample of **2-Methyl-5-nitrophenol**.

Procedure:

- Sample Preparation: A small amount of dry **2-Methyl-5-nitrophenol** is finely ground using a mortar and pestle.
- Capillary Packing: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the sealed end, aiming for a sample height of 2-3 mm.[\[8\]](#)
- Apparatus Setup:
 - Mel-Temp Apparatus: The packed capillary tube is placed in the sample holder of the apparatus, and the thermometer is inserted into its designated port.[\[2\]](#)
 - Thiele Tube: The capillary tube is attached to the thermometer, and both are inserted into the Thiele tube containing a high-boiling point oil.[\[9\]](#)
- Heating and Observation:
 - The sample is heated rapidly to a temperature approximately 15-20 °C below the expected melting point.
 - The heating rate is then reduced to about 1-2 °C per minute to allow for accurate observation.[\[2\]](#)
- Melting Range Determination: The temperature at which the first drop of liquid appears is recorded as the initial melting point. The temperature at which the entire solid has transitioned to a liquid is recorded as the final melting point. A narrow melting range (0.5-1.0 °C) is indicative of a pure substance.[\[2\]](#)

Mandatory Visualization

The following diagram illustrates a logical workflow for the comprehensive thermal analysis of a chemical compound like **2-Methyl-5-nitrophenol**.



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Caption: Workflow for Thermal Property Analysis of **2-Methyl-5-nitrophenol**.

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